

Blood Supply to the Mandible Following Bilateral Sagittal Split Osteotomy: A Technical Whitepaper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BSSO

Cat. No.: B1252915

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

The Bilateral Sagittal Split Osteotomy (**BSSO**) is a cornerstone of orthognathic surgery, enabling significant correction of mandibular deformities. However, the procedure inherently compromises the mandibular blood supply, a critical factor for successful healing and prevention of complications such as avascular necrosis. This technical guide provides an in-depth analysis of the vascular changes that occur following a **BSSO**. It summarizes quantitative data from key animal studies, details common experimental protocols for assessing mandibular blood flow, and elucidates the critical signaling pathways involved in the revascularization and healing process. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development focused on bone regeneration and surgical healing.

Introduction: The Vascular Challenge of BSSO

The Bilateral Sagittal Split Osteotomy (**BSSO**) is a versatile and widely performed surgical procedure to correct various mandibular discrepancies, including prognathism, retrognathism, and asymmetry.[1] The technique involves a deliberate osteotomy through the mandibular ramus and posterior body, splitting the mandible into a proximal (condyle-bearing) segment and a distal (tooth-bearing) segment.[2] While this allows for precise repositioning of the lower jaw,

the osteotomy and subsequent surgical manipulation can significantly disrupt the blood supply to the bone segments.

A thorough understanding of the mandible's vascular anatomy and the physiological response to this surgical insult is paramount for optimizing patient outcomes and developing novel therapeutic strategies to enhance healing. Complications arising from compromised blood flow can range from delayed union and infection to, in severe cases, avascular necrosis of the bone segments.^[1]

This whitepaper will systematically review the current understanding of the blood supply to the mandible post-**BSSO**, with a focus on quantitative data, experimental methodologies, and the underlying molecular mechanisms of revascularization.

Arterial Supply to the Mandible: Pre- and Post-Osteotomy

The mandible receives its blood supply from two primary sources: the endosteal and periosteal networks.

- **Endosteal Supply:** The principal endosteal blood supply is from the inferior alveolar artery (IAA), a branch of the maxillary artery. The IAA enters the mandible through the mandibular foramen and courses through the mandibular canal, providing nutrients to the bone marrow, cortical bone, and the teeth.^{[1][3]}
- **Periosteal Supply:** The periosteum, a dense membrane covering the outer surface of the bone, provides a rich collateral blood supply from branches of the facial, buccal, and masseteric arteries. This periosteal network is crucial for the viability of the cortical bone.

The **BSSO** procedure directly impacts the endosteal supply by transecting the bone containing the inferior alveolar artery. Consequently, the viability of the distal segment becomes heavily reliant on the preservation of the periosteal attachments, particularly the lingual periosteum, which acts as a vascular pedicle.^{[4][5]} Judicious stripping of the mucoperiosteum is a critical surgical consideration to maintain adequate blood flow to the osteotomized segments.^[4]

Quantitative Analysis of Mandibular Blood Flow Post-Osteotomy

While direct quantitative data on blood flow changes in human patients following **BSSO** is limited, animal studies provide valuable insights into the magnitude of vascular disruption. The following tables summarize key findings from studies utilizing various osteotomy models in animals. It is important to note that these studies do not all use the **BSSO** technique specifically, but they offer the best available quantitative estimates of blood flow reduction after mandibular osteotomies.

Animal Model	Osteotomy Type	Tissue	Mean Decrease in Blood Flow (%)	Measurement Technique	Reference
Dog	Subapical Osteotomy	Alveolar Bone	48% - 74%	Isotope Fractionation & Particle Distribution	[6]
Monkey	Subapical Osteotomy	Alveolar Bone	48% - 74%	Isotope Fractionation & Particle Distribution	[6]
Dog	Subapical Osteotomy	Dental Pulp	54% - 82%	Isotope Fractionation & Particle Distribution	[6]
Monkey	Subapical Osteotomy	Dental Pulp	54% - 82%	Isotope Fractionation & Particle Distribution	[6]
Dog	Subapical Osteotomy	Mucosa	18% - 40%	Isotope Fractionation & Particle Distribution	[6]
Monkey	Subapical Osteotomy	Mucosa	18% - 40%	Isotope Fractionation & Particle Distribution	[6]

Animal Model	Osteotomy Type	Segment	Condition	Mean Decrease in Blood Flow (%)	Measurement Technique	Reference
Rat	Vertical Osteotomy	Distal	Buccal Pedicle Elevation	9% - 39%	Isotope Fractionation & Particle Distribution	Not explicitly stated
Rat	Vertical Osteotomy	Proximal	Buccal Pedicle Elevation	8% - 24%	Isotope Fractionation & Particle Distribution	Not explicitly stated
Rat	Vertical Osteotomy	Distal	Bilateral Pedicle Elevation	Most Pronounced Decrease	Isotope Fractionation & Particle Distribution	Not explicitly stated

Note: The data presented are from animal models and may not be directly extrapolated to human **BSSO** procedures. However, they consistently demonstrate a significant reduction in blood flow to the osteotomized segments, highlighting the ischemic challenge faced during healing.

Experimental Protocols for Assessing Mandibular Blood Flow

Several experimental techniques are employed to quantify and visualize the blood supply to the mandible. The following are detailed methodologies for commonly cited experiments.

Laser Doppler Flowmetry (LDF)

Principle: LDF is a non-invasive technique that measures microvascular blood perfusion. It utilizes the Doppler shift of laser light scattered by moving red blood cells to provide a real-time

assessment of blood flow.^{[7][8]}

Protocol for Intraoperative Assessment of Mandibular Blood Flow:

- **Probe Selection and Placement:** A sterile, needle-type laser Doppler probe is used. For intraosseous measurements, a small bur hole is created in the cortical bone to allow for the insertion of the probe into the medullary space. For periosteal measurements, the probe is placed directly on the stripped bone surface.
- **Baseline Measurement:** A baseline blood flow reading is taken before the osteotomy is performed.
- **Post-Osteotomy Measurements:** After the sagittal split is completed and the segments are repositioned and fixated, the probe is placed in the same location (or a corresponding location on the distal segment) to record post-surgical blood flow.
- **Data Acquisition:** The LDF monitor provides a continuous reading of blood perfusion units (BPU), which are proportional to the number and velocity of red blood cells in the sampled tissue volume.
- **Data Analysis:** Pre- and post-osteotomy BPU values are compared to quantify the percentage change in blood flow.

Micro-Computed Tomography (μCT) Angiography

Principle: μCT angiography is a high-resolution imaging technique used to visualize the three-dimensional vascular network of the mandible. It involves the perfusion of a contrast agent into the vascular system, followed by μCT scanning.

Protocol for Post-Mortem Assessment of Mandibular Revascularization:

- **Animal Model and Surgical Procedure:** A suitable animal model (e.g., rat, rabbit) undergoes a **BSSO** procedure. The animals are allowed to recover for a predetermined period to allow for revascularization.
- **Vascular Perfusion:** At the time of sacrifice, the animal is systemically heparinized. The thoracic aorta is cannulated, and the vascular system is flushed with saline followed by a

radiopaque contrast agent (e.g., Microfil®, lead-based contrast).

- Tissue Harvesting and Preparation: The mandible is carefully dissected and fixed in formalin.
- μ CT Scanning: The mandible is scanned using a high-resolution μ CT scanner. The scanning parameters (e.g., voxel size, energy) are optimized for visualizing the contrast-filled vessels.
- Image Reconstruction and Analysis: The μ CT data is used to generate 3D reconstructions of the mandibular vasculature. Quantitative analysis can be performed to determine vessel volume, vessel density, and vessel thickness in different regions of interest (e.g., proximal segment, distal segment, osteotomy gap).^{[9][10][11][12]}

Signaling Pathways in Post-BSSO Revascularization and Healing

The ischemic environment created by the **BSSO** triggers a cascade of molecular events aimed at restoring blood flow and promoting bone healing. Key signaling pathways involved in this process include:

Hypoxia-Inducible Factor-1 α (HIF-1 α) Pathway

Hypoxia, or low oxygen tension, in the osteotomy site leads to the stabilization of the transcription factor HIF-1 α .^{[13][14][15]} This is a critical initiating step in the healing cascade.



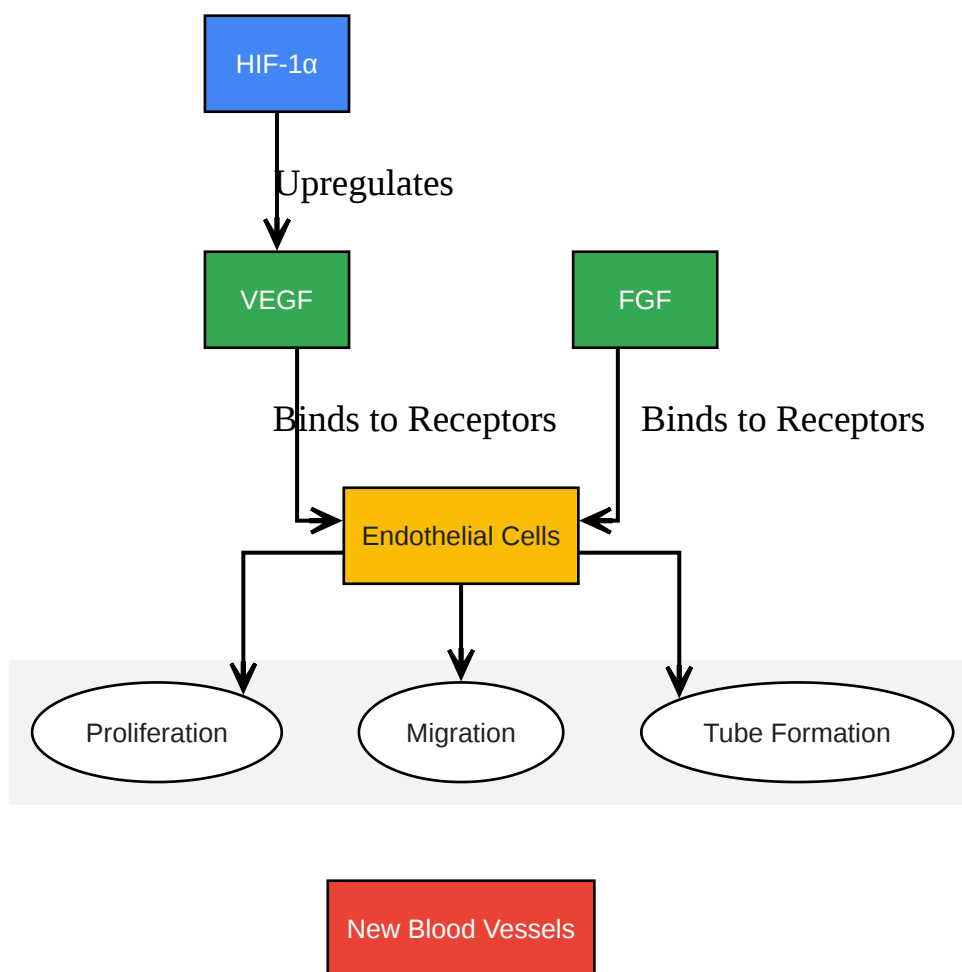
[Click to download full resolution via product page](#)

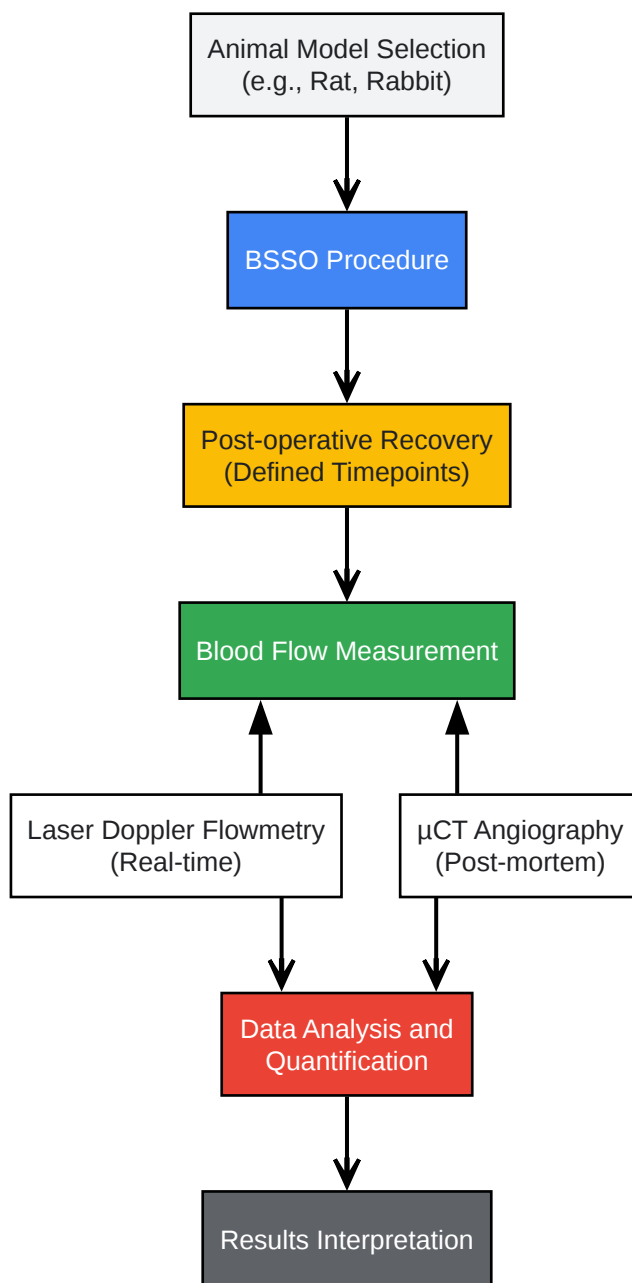
Caption: HIF-1 α pathway activation in response to hypoxia.

Vascular Endothelial Growth Factor (VEGF) and Fibroblast Growth Factor (FGF) Signaling

HIF-1 α directly upregulates the expression of Vascular Endothelial Growth Factor (VEGF), a potent angiogenic factor.^{[13][14][15]} Fibroblast Growth Factors (FGFs), particularly FGF-2, also

play a crucial role in stimulating angiogenesis and have mitogenic effects on osteoblasts.[16]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bilateral Sagittal Split Osteotomy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The proximal segment in sagittal split ramus osteotomy | Journal of Craniomaxillofacial Research [jcr.tums.ac.ir]
- 3. Complications in Orthognathic Surgery | Plastic Surgery Key [plasticsurgerykey.com]
- 4. Blood flow changes after sagittal split of the mandibular ramus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Pulpal and Periodontal Tissues Changes Associated with Le Fort I and Sagittal Split Ramus Osteotomies: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Blood flow changes after orthognathic surgery: maxillary and mandibular subapical osteotomy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. biopac.com [biopac.com]
- 9. Quantitative Analysis of Vascular Response after Mandibular Fracture Repair Utilizing Micro-Computed Tomography with Vessel Perfusion - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Micro computed tomography for vascular exploration - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Hypoxia-Inducible Factors Signaling in Osteogenesis and Skeletal Repair - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Activation of the hypoxia-inducible factor-1alpha pathway accelerates bone regeneration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. HIF-1 α Regulates Bone Homeostasis and Angiogenesis, Participating in the Occurrence of Bone Metabolic Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Enhancement of angiogenesis by bFGF in mandibular bone graft healing in the rabbit - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Blood Supply to the Mandible Following Bilateral Sagittal Split Osteotomy: A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252915#blood-supply-to-the-mandible-after-bsso-procedure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com